

optimizing recrystallization of N-(3-morpholinopropyl)aniline

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Compound of Interest

Compound Name: *N*-[3-(morpholin-4-yl)propyl]aniline

CAS No.: 1137735-26-2

Cat. No.: B1526083

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Technical Support Center: Optimizing Recrystallization of N-(3-morpholinopropyl)aniline

User Guide Overview

Product: N-(3-morpholinopropyl)aniline (Free Base & Salt Forms) CAS No: 2524-67-6 (Generic for similar derivatives; verify specific isomer) Application: Pharmaceutical Intermediate (e.g., Kinase Inhibitors), Ligand Synthesis.[1] Physical State: Low-melting solid or viscous oil (highly dependent on purity).[1]

Executive Summary: Recrystallizing N-(3-morpholinopropyl)aniline presents a unique challenge due to its hybrid structure: a lipophilic N-alkyl aniline tail and a polar morpholine head.[1] This duality often leads to "oiling out" rather than discrete crystal formation.[1] This guide addresses the thermodynamic control required to force crystallization and suggests salt formation as a robust alternative for high-purity isolation.[1]

Part 1: Critical Process Parameters (CPP)

Q1: What is the optimal solvent system for the free base?

A: The free base of N-(3-morpholinopropyl)aniline is prone to oiling out in single-solvent systems.^[1] A binary solvent system is strictly recommended to balance the polarity of the morpholine ring and the hydrophobicity of the phenyl group.

Solvent System	Ratio (v/v)	Suitability	Mechanism
Ethanol / Water	90:10 to 80:20	High	Ethanol solubilizes the amine; water acts as the anti-solvent to drive nucleation. ^[1]
Ethyl Acetate / Hexane	1:2 to 1:4	Medium	Good for removing non-polar impurities, but risk of oiling out is higher if cooled too rapidly.
Toluene / Heptane	1:3	Low	Only recommended if the crude is highly contaminated with polar tars.

Scientist's Note: Avoid chlorinated solvents (DCM, Chloroform) for recrystallization as the solubility is too high across all temperature ranges, preventing yield recovery.

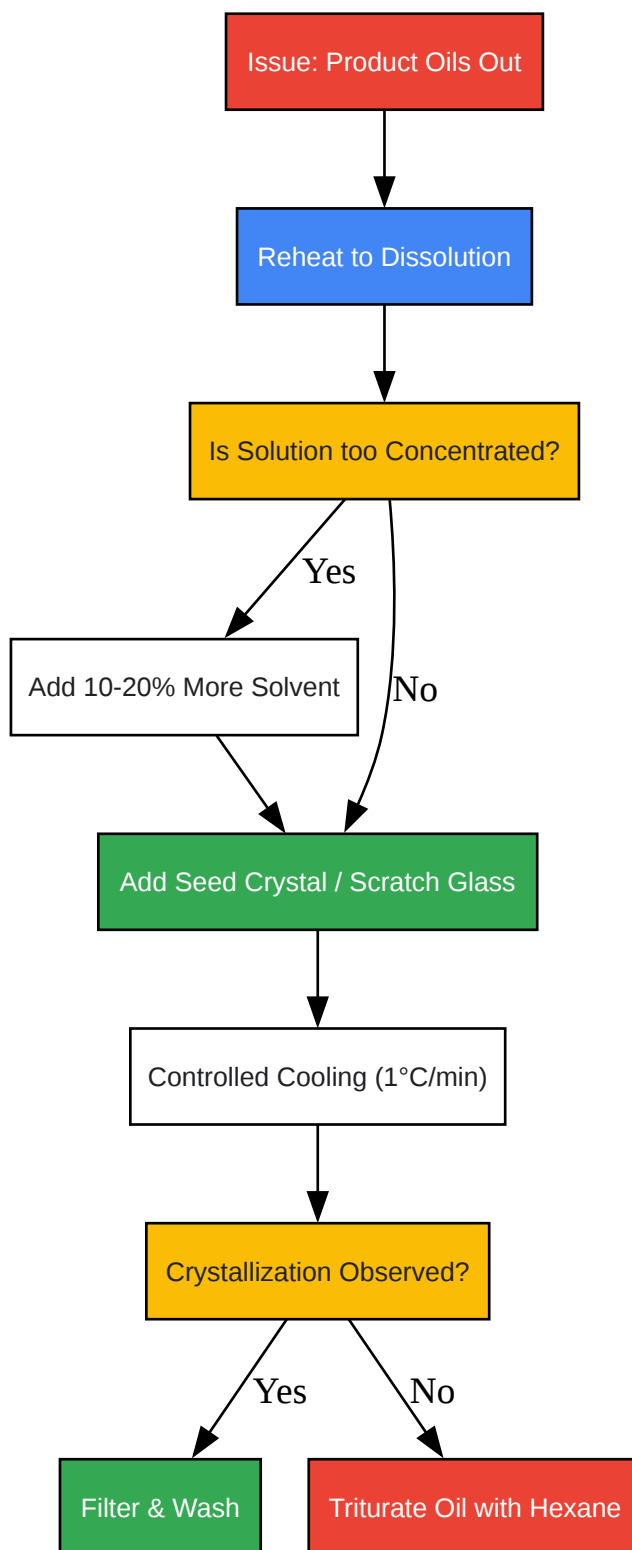
Q2: My product is "oiling out" instead of crystallizing. How do I fix this?

A: Oiling out occurs when the liquid-liquid phase separation (LLPS) boundary is crossed before the solid-liquid solubility curve.^[1] This is common with N-alkyl anilines due to their low melting points and conformational flexibility.^[1]

Troubleshooting Protocol:

- Reheat the mixture until the oil redissolves completely.
- Add a Seed Crystal: If no seed is available, scratch the glass surface with a glass rod at the air-liquid interface.
- Slow Down Cooling: Insulate the flask with cotton or place it in a warm water bath that is allowed to cool to room temperature naturally over 2-3 hours.
- Trituration: If oil persists, decant the supernatant and triturate (grind) the oil with cold pentane or hexane to induce solidification.

Visualization: Oiling Out Decision Tree



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Caption: Logical workflow for resolving oiling-out phenomena during amine recrystallization.

Part 2: Advanced Purification Strategies

Q3: The free base is too difficult to handle. Should I switch to a salt form?

A: Yes. Converting the N-(3-morpholinopropyl)aniline free base to a salt (specifically the Dihydrochloride or Oxalate) is the industry-standard method to upgrade purity from <90% to >98%.^[1] Salts have higher melting points and more defined crystal lattices, effectively excluding impurities.

Protocol: HCl Salt Formation & Recrystallization

- Dissolution: Dissolve 10g of crude free base in 50 mL of anhydrous Ethanol.
- Acidification: Slowly add 2.2 equivalents of HCl (4M in Dioxane or concentrated aqueous HCl) at 0°C.
 - Caution: Exothermic reaction.^[1] Monitor internal temperature.^[1]
- Precipitation: The salt may precipitate immediately. If not, add Diethyl Ether until turbidity is observed.
- Recrystallization: Recrystallize the crude salt from Hot Methanol/Isopropyl Alcohol (IPA).
 - Ratio: Dissolve in minimum hot Methanol, then add hot IPA until cloudy. Cool to 4°C.^[1]

Q4: My product is colored (brown/pink). How do I remove oxidative impurities?

A: Anilines are notoriously sensitive to oxidation, forming colored azobenzene or N-oxide impurities.^[1]

- Degassing: Perform all recrystallization steps under an inert atmosphere (Nitrogen or Argon) if possible.^[1]
- Activated Carbon: Add 5 wt% activated charcoal (e.g., Darco G-60) to the hot solution.
 - Stir: 10-15 minutes at reflux.^[1]

- Filter: Hot filtration through Celite to remove the carbon.
- Warning: Do not use excess carbon (>10%), as the morpholine moiety can adsorb to the carbon, reducing yield.

Part 3: Analytical Validation

Q5: How do I verify the success of the recrystallization? Do not rely solely on melting point, as the morpholine ring can retain solvent.

Method	Observation Target	Acceptance Criteria
HPLC (Reverse Phase)	Purity %	> 98.5% (Area)
¹ H-NMR (CDCl ₃)	Aliphatic Region (1.5 - 4.0 ppm)	Sharp multiplets; integration of propyl chain (2H, 2H, 2H) must match aromatic protons.[1]
TLC (10% MeOH/DCM)	Impurity Spots	Single spot (R _f ~0.4). Aniline impurity will be near solvent front or baseline depending on pH.[1]

References

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Sources

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